

# challenges in reproducing results with FR 58664

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## Compound of Interest

Compound Name: FR 58664

Cat. No.: B1219914

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## Technical Support Center: FR 58664

Notice: Information regarding the experimental use and challenges in reproducing results with **FR 58664** is currently limited in publicly available scientific literature. This technical support center provides information based on available supplier data and general laboratory best practices.

## Frequently Asked Questions (FAQs)

Q1: What is **FR 58664**?

**FR 58664** is a research chemical identified by the CAS number 117321-77-4. Its systematic chemical name is 6-(3,4-Dimethoxyphenyl)-1-ethyl-4-mesitylimino-3-methyl-3,4-dihydro-2(1H)-pyrimidinone.

Q2: What is the reported mechanism of action for **FR 58664**?

Some suppliers describe **FR 58664** as a potent inhibitor of protein-protein interactions. Additionally, it has been marketed as an agent for heart failure research. However, detailed, peer-reviewed studies validating these claims and elucidating the specific molecular mechanisms are not readily available.

Q3: What are the common challenges encountered when working with **FR 58664**?

Due to the absence of published research articles, specific challenges related to reproducing results with **FR 58664** have not been documented. However, general challenges that

researchers may encounter with novel or sparsely documented compounds include:

- **Solubility Issues:** Ensuring the compound is fully dissolved at the desired concentration is critical for accurate and reproducible results.
- **Stability:** The stability of the compound in different solvents and under various storage conditions may be unknown.
- **Off-Target Effects:** Without a well-characterized mechanism of action, the potential for off-target effects is high and could lead to confounding results.
- **Variability in Compound Purity:** The purity of the compound from different suppliers can vary, leading to inconsistencies in experimental outcomes.

## Troubleshooting Guide

This guide provides general troubleshooting strategies for researchers using novel compounds like **FR 58664**.

Problem 1: Inconsistent or No Observed Effect

Possible Cause	Troubleshooting Steps
Poor Solubility	1. Confirm the recommended solvent from the supplier. FR 58664 is reportedly soluble in DMSO. 2. Prepare fresh stock solutions for each experiment. 3. Use sonication or gentle warming to aid dissolution, if appropriate for the compound's stability. 4. Visually inspect the solution for any precipitates before use.
Compound Instability	1. Aliquot stock solutions to minimize freeze-thaw cycles. 2. Protect solutions from light if the compound is light-sensitive. 3. Test the activity of a freshly prepared solution against an older one.
Incorrect Concentration	1. Double-check all calculations for dilutions. 2. Consider performing a dose-response curve to determine the optimal effective concentration for your specific experimental system.
Cell Line or Model System Variability	1. Ensure consistent cell passage numbers and confluency. 2. Verify the health and viability of your cells or model system.

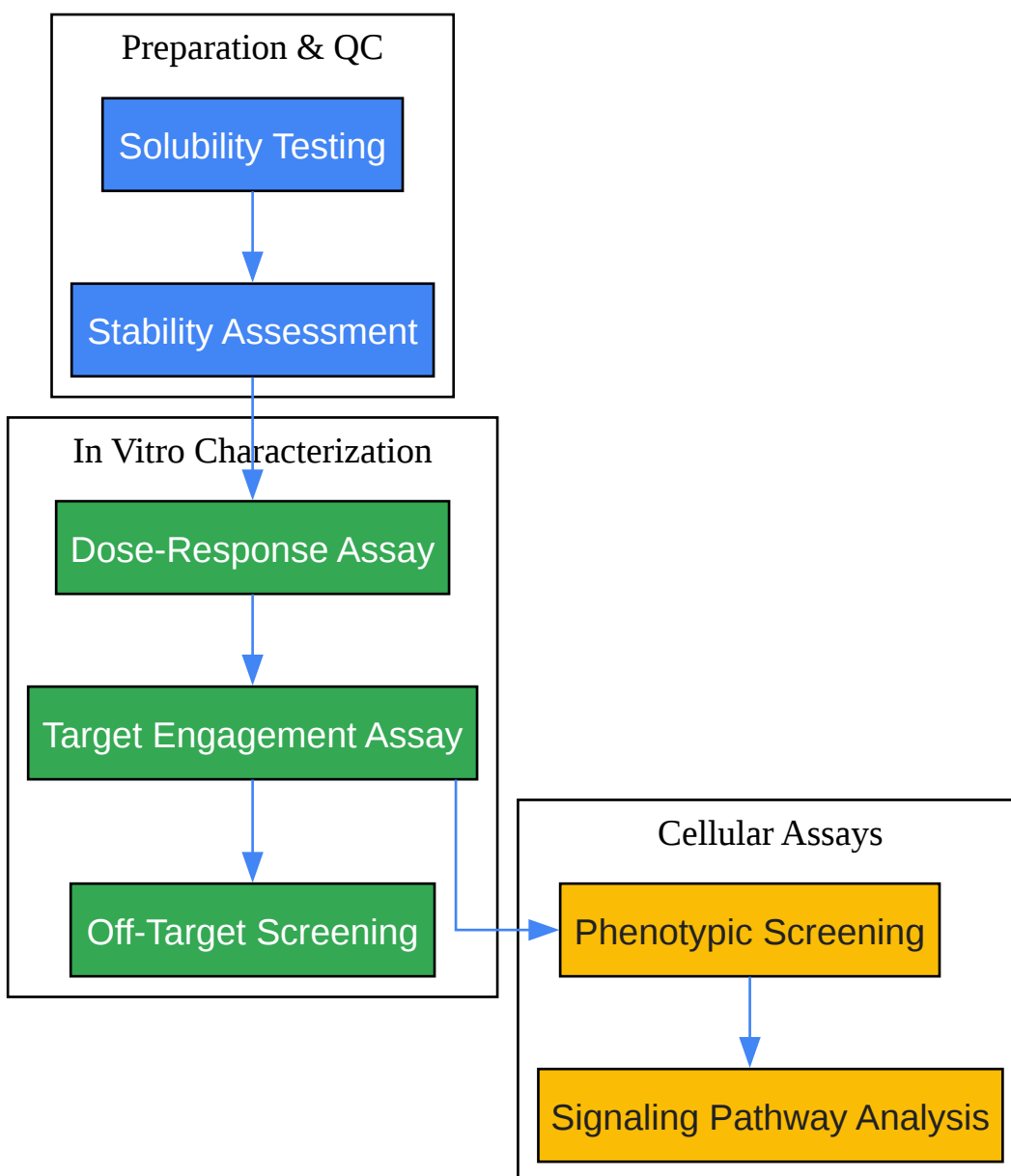
## Problem 2: High Variability Between Replicates

Possible Cause	Troubleshooting Steps
Incomplete Dissolution	Ensure the compound is fully in solution before adding it to your experimental system. Micro-precipitates can lead to inconsistent dosing.
Pipetting Errors	1. Calibrate pipettes regularly. 2. Use appropriate pipette sizes for the volumes being dispensed.
Edge Effects in Plate-Based Assays	1. Avoid using the outer wells of multi-well plates for treatment groups. 2. Ensure proper humidity control during incubation to minimize evaporation.

## Experimental Protocols

Detailed, validated experimental protocols for **FR 58664** are not available in the scientific literature. Researchers should develop and validate their own protocols based on the specific application. A general workflow for testing a novel compound is suggested below.

### Logical Workflow for Characterizing a Novel Compound



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Caption: A general experimental workflow for the initial characterization of a novel research compound.

## Data Summary

Quantitative data from peer-reviewed studies regarding the efficacy, potency (e.g., IC<sub>50</sub>, EC<sub>50</sub>), or optimal experimental conditions for **FR 58664** are not currently available.

Researchers are encouraged to perform their own dose-response studies to determine these parameters in their specific experimental systems.

Table of Physicochemical Properties

Property	Value	Source
CAS Number	117321-77-4	Supplier Data
Molecular Formula	C <sub>24</sub> H <sub>29</sub> N <sub>3</sub> O <sub>3</sub>	Supplier Data
Molecular Weight	407.5 g/mol	Supplier Data
Solubility	DMSO	Supplier Data

Disclaimer: The information provided in this technical support center is for research purposes only and is not intended for diagnostic or therapeutic use. Researchers should exercise caution and perform their own validation experiments when working with novel compounds.

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